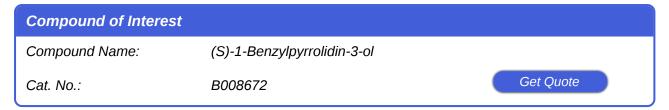


Technical Guide: Physicochemical Properties of (S)-1-Benzylpyrrolidin-3-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **(S)-1-Benzylpyrrolidin-3-ol**, with a core focus on its density. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development and chemical synthesis, offering detailed data, experimental methodologies, and procedural workflows.

Quantitative Data Summary

The following table summarizes the key quantitative physicochemical properties of **(S)-1-Benzylpyrrolidin-3-ol**.



Property	Value	Conditions	Reference
Density	1.07 g/mL	25 °C	[1][2]
Molecular Formula	C11H15NO		
Molecular Weight	177.24 g/mol		_
Boiling Point	115 °C	0.8 mmHg	[1]
Refractive Index	n20/D 1.548	20 °C	[1]
Flash Point	>230 °F (>110 °C)	Closed Cup	[1]
Optical Activity	[α]24/D -3.7°	c = 5 in methanol	
Form	Liquid		
Color	Clear light yellow to pale brown	[1]	

Experimental Protocol: Density Determination by Pycnometry

The density of liquid compounds such as **(S)-1-Benzylpyrrolidin-3-ol** is accurately determined using a pycnometer. The following protocol is a generalized procedure based on established methods, such as ASTM D1480, for the determination of liquid density.[1][2][3][4][5]

2.1 Apparatus

- Pycnometer (e.g., Bingham type), a glass flask with a close-fitting ground glass stopper with a capillary hole.
- Analytical balance (accuracy to at least 0.1 mg).
- Constant temperature bath.
- Thermometer, calibrated.
- Cleaning solvents (e.g., acetone, distilled water).



Pipette or syringe.

2.2 Procedure

- Cleaning and Drying: Thoroughly clean the pycnometer and its stopper with appropriate solvents (e.g., acetone) and then rinse with distilled water. Ensure the pycnometer is completely dry by placing it in an oven or by flushing with a stream of clean, dry air.
- Mass of Empty Pycnometer: Allow the clean, dry pycnometer to equilibrate to ambient temperature. Weigh the empty pycnometer with its stopper on an analytical balance and record the mass (m₀).
- Calibration with Water: Fill the pycnometer with distilled, deionized water, ensuring no air bubbles are trapped. Insert the stopper, allowing excess water to exit through the capillary.
- Temperature Equilibration: Place the water-filled pycnometer in a constant temperature bath set to a specific temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- Mass of Water-Filled Pycnometer: Remove the pycnometer from the bath, carefully dry the exterior, and weigh it. Record the mass (m₁).
- Sample Measurement: Empty and dry the pycnometer. Fill the pycnometer with **(S)-1-Benzylpyrrolidin-3-ol**.
- Repeat Equilibration and Weighing: Repeat steps 4 and 5 with the sample-filled pycnometer and record the mass (m₂).
- 2.3 Calculation of Density The density of the sample (ρ_s) at the measurement temperature is calculated using the following formula:

$$\rho_s = [(m_2 - m_0) / (m_1 - m_0)] * \rho w$$

Where:

- m₀ = mass of the empty pycnometer
- m₁ = mass of the pycnometer filled with water

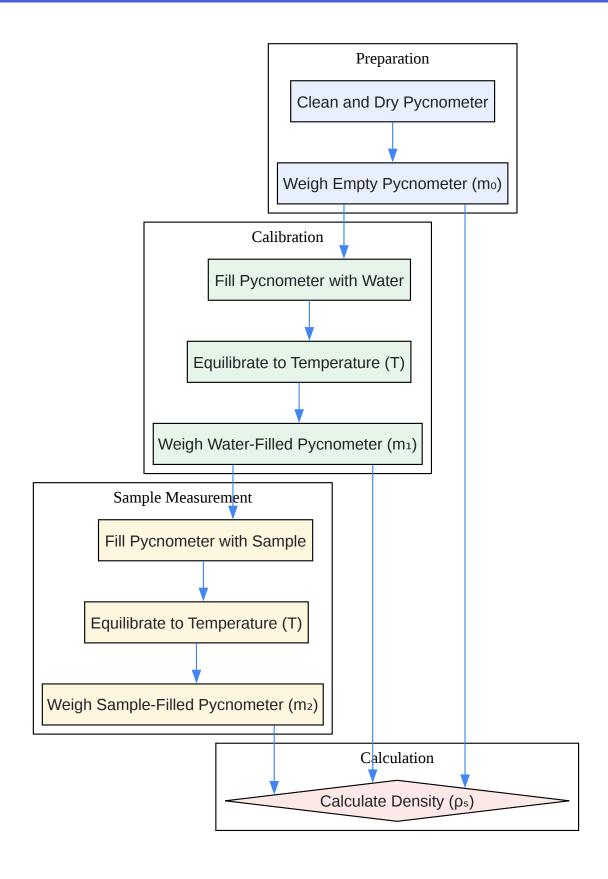


- m₂ = mass of the pycnometer filled with the sample
- pw = the known density of water at the measurement temperature.

Logical Workflow for Density Determination

The following diagram illustrates the logical workflow for the experimental determination of the density of a liquid sample using a pycnometer.





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Caption: Workflow for Density Determination by Pycnometry.



Relevance in Drug Development

The pyrrolidine ring is a significant scaffold in medicinal chemistry, appearing in numerous biologically active compounds.[6] Its three-dimensional structure is advantageous for exploring pharmacophore space.[6] **(S)-1-Benzylpyrrolidin-3-ol** serves as a chiral building block in the synthesis of more complex molecules.[7] The benzyl group can be removed to yield hydroxypyrrolidine, and the hydroxyl group can be oxidized, offering versatile functionalization possibilities for creating novel drug candidates.[7] Accurate knowledge of physical properties like density is crucial for process development, formulation, and quality control in the pharmaceutical industry.

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